

Fmoc-D-Tle-OH molecular weight and formula

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Compound of Interest

Compound Name: Fmoc-D-Tle-OH

Cat. No.: B557255

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Technical Data for Fmoc-D-Tle-OH

This document provides the core physicochemical properties of N-alpha-(9-Fluorenylmethoxycarbonyl)-D-tert-leucine, commonly known as **Fmoc-D-Tle-OH**. This compound is a derivative of the non-proteinogenic amino acid D-tert-leucine, featuring a fluorenylmethoxycarbonyl (Fmoc) protecting group. It is primarily utilized in solid-phase peptide synthesis.

Physicochemical Properties

The fundamental molecular characteristics of **Fmoc-D-Tle-OH** are summarized in the table below. This data is essential for researchers in chemical synthesis and drug development for calculations related to stoichiometry, solution preparation, and analytical characterization.

Identifier	Value	Reference
Molecular Formula	C21H23NO4	[1][2][3][4]
Molecular Weight	353.41 g/mol	[1][2][3][4]
CAS Number	198543-64-5	[2][5]
Synonyms	Fmoc-D-tert-leucine, (R)-N-Fmoc-2-amino-3,3-dimethyl-butyric acid, FMOC-D-ALPHA-T-BUTYLGLYCINE, N-Fmoc-D-tert-leucine	[2][4]



Note on Advanced Technical Data: The request for detailed experimental protocols and signaling pathway diagrams is not applicable to the fundamental properties of a single chemical compound like **Fmoc-D-Tle-OH**. Such information is typically associated with biological studies or complex chemical manufacturing processes, not the intrinsic molecular data of the substance itself.

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